

An In-depth Technical Guide to Broussonin B: Chemical Structure and Biological Properties

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Compound of Interest

Compound Name: *Broussonin B*

Cat. No.: *B041139*

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Introduction

Broussonin B is a naturally occurring phenolic compound belonging to the diphenylpropane class of molecules. First isolated from the paper mulberry (*Broussonetia papyrifera*), it has since been identified in other plant species, including *Broussonetia kazinoki* and *Anemarrhena asphodeloides*.^[1] Emerging research has highlighted **Broussonin B**'s diverse pharmacological activities, positioning it as a molecule of significant interest for further investigation in drug discovery and development. This technical guide provides a comprehensive overview of its chemical structure, physicochemical properties, and key biological activities, supported by detailed experimental protocols and pathway visualizations.

Chemical Structure and Physicochemical Properties

Broussonin B, with the IUPAC name 4-[3-(4-hydroxyphenyl)propyl]-3-methoxyphenol, is characterized by a 1,3-diphenylpropane skeleton.^[1] Its chemical identity is further defined by the CAS Number 73731-86-9.^{[1][2]}

Table 1: Chemical Identifiers for **Broussonin B**

Identifier	Value	Source
CAS Number	73731-86-9	[1][2]
Molecular Formula	C ₁₆ H ₁₈ O ₃	[2]
IUPAC Name	4-[3-(4-hydroxyphenyl)propyl]-3-methoxyphenol	[2]
SMILES	<chem>COC1=C(C=CC(=C1)O)CCCC2=CC=C(C=C2)O</chem>	[2]

A summary of its key physicochemical properties is presented in Table 2. While experimentally determined values for melting point and aqueous solubility are not readily available in the cited literature, computed values provide valuable estimates. The compound is qualitatively described as being soluble in organic solvents such as dimethyl sulfoxide (DMSO), chloroform, dichloromethane, ethyl acetate, and acetone.[1]

Table 2: Physicochemical Properties of **Broussonin B**

Property	Value	Source
Molecular Weight	258.31 g/mol	[2]
XLogP3-AA (LogP)	3.9	[2]
Hydrogen Bond Donor Count	2	[2]
Hydrogen Bond Acceptor Count	3	[2]
Rotatable Bond Count	5	[2]
Purity	>98% (by HPLC)	[3]
Physical Description	Powder	

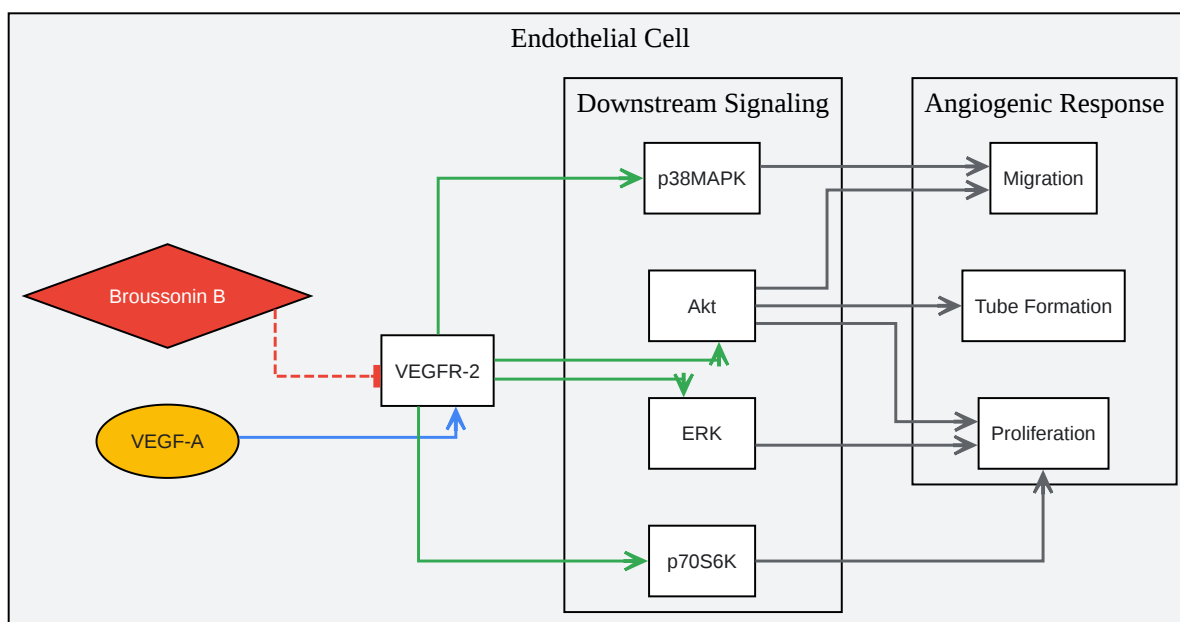
Biological and Pharmacological Properties

Broussonin B has demonstrated a range of biological activities, with its anti-angiogenic, anti-proliferative, and anti-invasive properties being the most extensively studied. It also exhibits neurotrophic and anti-adipogenic effects.

Anti-Angiogenic Activity

Broussonin B has been shown to be a potent inhibitor of angiogenesis, the formation of new blood vessels from pre-existing ones. This activity is primarily mediated through the inhibition of the Vascular Endothelial Growth Factor (VEGF) signaling pathway, a critical regulator of angiogenesis.

Specifically, **Broussonin B** has been found to suppress VEGF-A-stimulated endothelial cell proliferation, migration, and tube formation in vitro.[3][4] Furthermore, it has been observed to inhibit microvessel sprouting from rat aortic rings ex vivo.[4] The underlying mechanism involves the inactivation of the VEGF Receptor 2 (VEGFR-2) and its downstream signaling cascades, including the ERK, Akt, p70S6K, and p38MAPK pathways.[3]



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